

# Commercial Availability and Synthetic Methodologies of 2-Methyl Diphenyl Sulfide: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *2-Methyl diphenyl sulfide*

Cat. No.: *B078524*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial suppliers of **2-Methyl diphenyl sulfide** (CAS No. 13963-35-4), a key intermediate in organic synthesis. Additionally, it details established experimental protocols for its synthesis, which is crucial for researchers in drug discovery and materials science. The information is presented to facilitate comparison and procedural replication.

## Introduction to 2-Methyl Diphenyl Sulfide

**2-Methyl diphenyl sulfide**, also known as Phenyl o-Tolyl Sulfide, is an aromatic thioether. The diphenyl sulfide scaffold is a significant structural motif found in a variety of pharmaceuticals and agrochemicals.<sup>[1]</sup> Sulfur-containing functional groups are present in a wide array of FDA-approved drugs, highlighting their importance in medicinal chemistry.<sup>[2][3]</sup> Compounds incorporating the thioether linkage are explored for a range of biological activities. The targeted synthesis of derivatives such as **2-Methyl diphenyl sulfide** is therefore of considerable interest to the drug development community.

## Commercial Suppliers

A number of chemical suppliers offer **2-Methyl diphenyl sulfide**. The following table summarizes publicly available data from various vendors to aid in procurement decisions.

Pricing and availability are subject to change and should be confirmed with the respective suppliers.

Supplier	Purity	Available Quantities	Price (USD)	Notes
Career Henan Chemical Co.	99%	KG Quantities	\$7.00 / KG (Last viewed May 2023) <a href="#">[4]</a>	Price may vary.
Shanghai Longsheng chemical Co.,Ltd.	-	-	-	Listed as a supplier on ChemicalBook. <a href="#">[4]</a>
Shandong Ono Chemical Co., Ltd.	-	-	-	Listed as a supplier on ChemicalBook. <a href="#">[4]</a>
Capot Chemical Co.,Ltd.	-	-	-	Listed as a supplier on ChemicalBook. <a href="#">[4]</a>
Zhejiang Shouerfu Chemical Trade Co. Ltd.	-	-	-	Listed as a supplier on ChemicalBook. <a href="#">[4]</a>
Hangzhou Keying Chem Co., Ltd.	-	-	-	Lists 2-Methyl diphenyl sulfide as a pharmaceutical intermediate. <a href="#">[5]</a>
CymitQuimica	-	-	-	Lists the product under the TRC brand. <a href="#">[6]</a>

Data is based on information available from online chemical marketplaces and individual supplier websites. Researchers should contact suppliers directly for the most current information and to request certificates of analysis.

## Synthetic Methodologies

The synthesis of unsymmetrical diaryl sulfides like **2-Methyl diphenyl sulfide** is typically achieved through cross-coupling reactions. Below are detailed protocols for common synthetic routes.

### Palladium-Catalyzed C-S Cross-Coupling

This is a robust and versatile method for constructing the C-S bond, known for its broad substrate scope and high efficiency.<sup>[1]</sup> The following protocol is adapted for the synthesis of **2-Methyl diphenyl sulfide** from 2-bromotoluene and thiophenol.

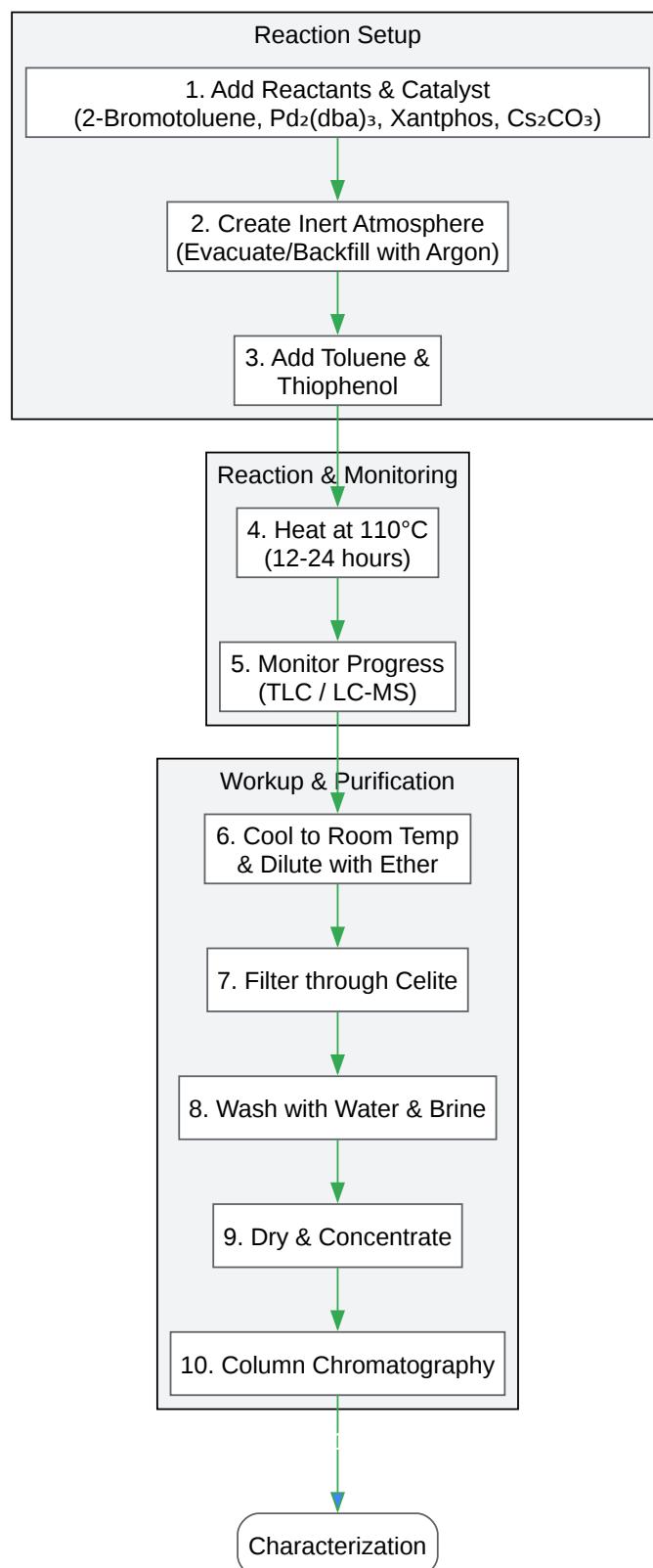
Experimental Protocol:

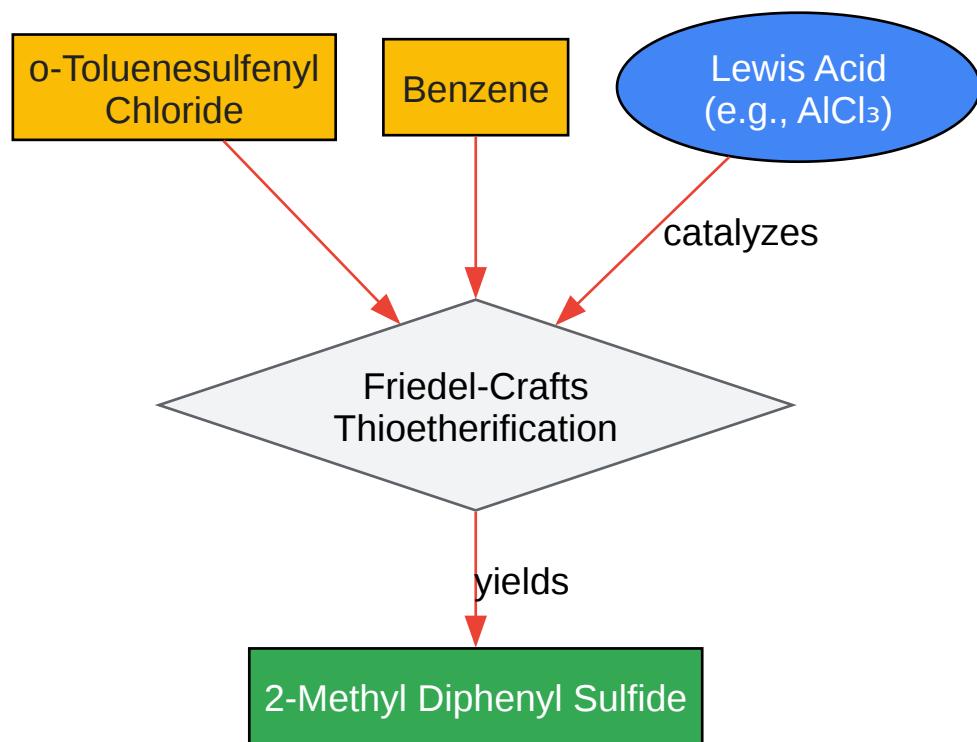
Materials:

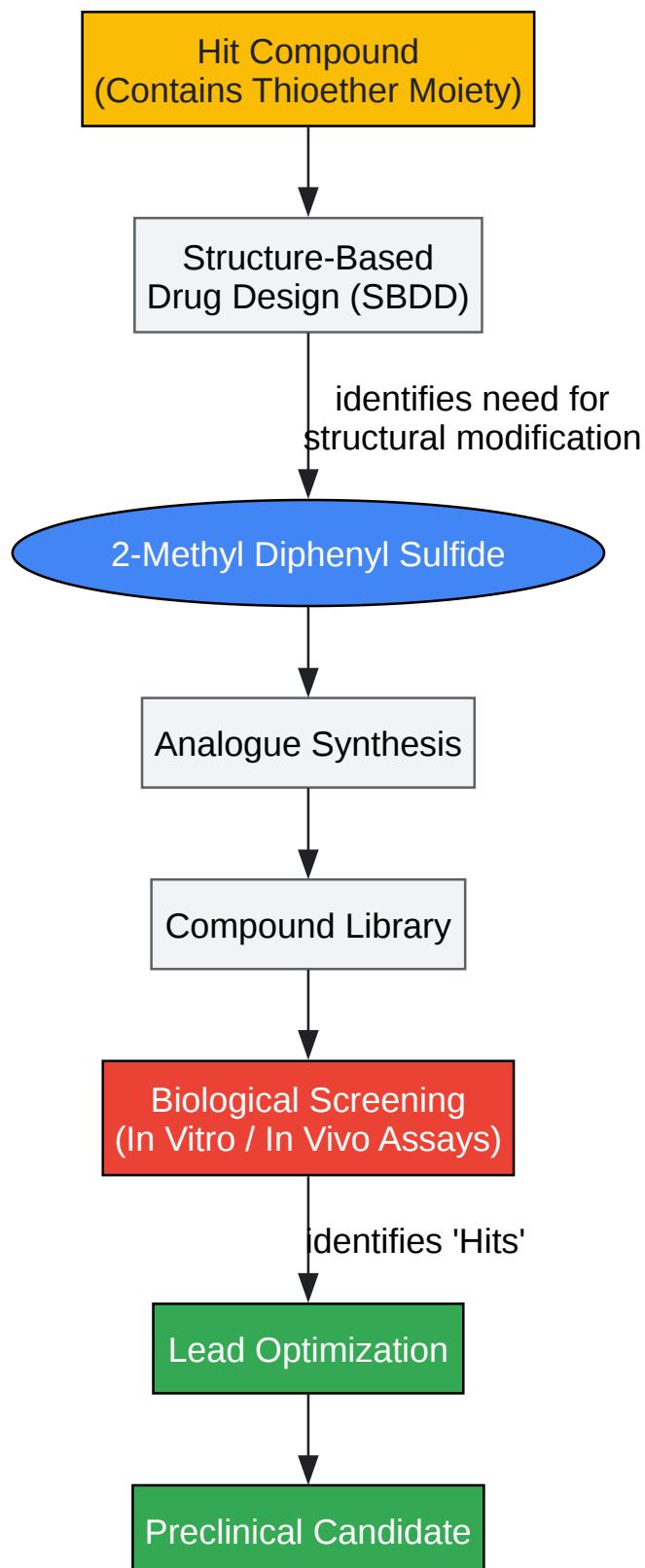
- 2-Bromotoluene (1.0 mmol, 1 equiv.)
- Thiophenol (1.2 mmol, 1.2 equiv.)
- Tris(dibenzylideneacetone)dipalladium(0) [Pd<sub>2</sub>(dba)<sub>3</sub>] (0.015 mmol, 0.015 equiv.)<sup>[1]</sup>
- Xantphos (4,5-Bis(diphenylphosphino)-9,9-dimethylxanthene) (0.03 mmol, 0.03 equiv.)<sup>[1]</sup>
- Cesium Carbonate (Cs<sub>2</sub>CO<sub>3</sub>) (1.4 mmol, 1.4 equiv.)<sup>[1]</sup>
- Anhydrous Toluene
- Reaction vessel (e.g., Schlenk tube)
- Inert gas supply (Nitrogen or Argon)
- Standard workup and purification reagents (diethyl ether, brine, anhydrous sodium sulfate, silica gel)

**Procedure:**

- Reaction Setup: To a dry Schlenk tube equipped with a magnetic stir bar, add 2-bromotoluene (1.0 mmol),  $\text{Pd}_2(\text{dba})_3$  (0.015 mmol), Xantphos (0.03 mmol), and cesium carbonate (1.4 mmol).[1]
- Seal the tube with a septum, then evacuate and backfill with an inert gas (e.g., Argon). Repeat this cycle three times to ensure an inert atmosphere.[1]
- Reagent Addition: Through the septum, add anhydrous toluene (5 mL) via syringe, followed by the addition of thiophenol (1.2 mmol).[1]
- Reaction: Place the reaction vessel in a preheated oil bath at 110 °C and stir the mixture vigorously for 12-24 hours.[1]
- Monitoring: Monitor the reaction's progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the 2-bromotoluene is consumed.[1]
- Workup: After the reaction is complete, allow the mixture to cool to room temperature. Dilute the mixture with diethyl ether (20 mL).[1]
- Filter the mixture through a pad of Celite to remove the catalyst and inorganic salts. Wash the pad with additional diethyl ether.[1]
- Transfer the filtrate to a separatory funnel and wash sequentially with water (2 x 20 mL) and brine (20 mL).[1]
- Dry the organic layer over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), filter, and concentrate the solvent under reduced pressure.[1]
- Purification: Purify the crude product by flash column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure **2-Methyl diphenyl sulfide**.[1]
- Characterization: Determine the yield and characterize the final product using spectroscopic methods such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and Mass Spectrometry.[1]





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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)